

CAS number for Chitin synthase inhibitor 12

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Compound of Interest

Compound Name: Chitin synthase inhibitor 12

Cat. No.: B12411439

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An In-Depth Technical Guide on Chitin Synthase Inhibitor 12

CAS Number: 2725075-05-6

This technical guide provides a comprehensive overview of **Chitin Synthase Inhibitor 12**, a novel compound identified for its potent inhibitory effects on chitin synthase and its broad-spectrum antifungal activity. This document is intended for researchers, scientists, and drug development professionals engaged in the field of antifungal agent discovery and development.

Core Compound Information

Chitin Synthase Inhibitor 12, also referred to as compound 9t in scientific literature, has emerged as a significant subject of research in the quest for new antifungal therapies. Chitin, an essential component of the fungal cell wall, provides structural integrity and is crucial for cell division and morphogenesis. As this polysaccharide is absent in mammals, its synthesizing enzyme, chitin synthase, represents a prime target for selective antifungal drugs.

Chemical Properties:

Property	Value
CAS Number	2725075-05-6
Molecular Formula	C23H21ClFN3O5
Molecular Weight	473.88 g/mol

Biological Activity and Quantitative Data

Chitin Synthase Inhibitor 12 has demonstrated significant in vitro activity against chitin synthase and a range of fungal pathogens.

Enzymatic Inhibition:

The primary mechanism of action of this inhibitor is the disruption of chitin synthesis. The half-maximal inhibitory concentration (IC₅₀) provides a measure of its potency.

Target Enzyme	IC ₅₀ Value
Chitin Synthase (from <i>Saccharomyces cerevisiae</i>)	0.16 mM

Antifungal Spectrum:

Chitin Synthase Inhibitor 12 exhibits broad-spectrum antifungal activity, including against drug-resistant fungal variants. Minimum Inhibitory Concentration (MIC) values, which represent the lowest concentration of an antimicrobial drug that will inhibit the visible growth of a microorganism after overnight incubation, are crucial for determining its antifungal efficacy.

(Note: Specific MIC values for a range of fungi for **Chitin Synthase Inhibitor 12** are detailed in the primary research article but are not publicly available in the retrieved search results. The following table is a representative example based on related compounds from the same chemical series.)

Fungal Strain	MIC Range (µg/mL)
<i>Candida albicans</i>	Data not available
<i>Aspergillus fumigatus</i>	Data not available
<i>Cryptococcus neoformans</i>	Data not available
<i>Aspergillus flavus</i>	Data not available

Experimental Protocols

The following are detailed methodologies for key experiments typically employed in the evaluation of chitin synthase inhibitors, based on established protocols in the field.

In Vitro Chitin Synthase Activity Assay (Non-Radioactive)

This assay is fundamental for determining the direct inhibitory effect of a compound on the chitin synthase enzyme.

1. Preparation of Crude Chitin Synthase Extract:

- Fungal cells (e.g., *Saccharomyces cerevisiae*) are cultured to the mid-logarithmic phase in an appropriate medium (e.g., YPD).
- The cells are harvested by centrifugation, washed, and then mechanically disrupted (e.g., using glass beads or a French press) in a lysis buffer containing protease inhibitors.
- The cell lysate is subjected to differential centrifugation to isolate the microsomal fraction, which is enriched with the membrane-bound chitin synthase enzyme.

2. Assay Procedure:

- A 96-well microtiter plate is coated with wheat germ agglutinin (WGA), which specifically binds to the N-acetylglucosamine polymers of chitin.
- The crude enzyme extract is pre-incubated with varying concentrations of **Chitin Synthase Inhibitor 12**.
- The enzymatic reaction is initiated by the addition of the substrate, UDP-N-acetylglucosamine (UDP-GlcNAc), and necessary cofactors.
- The plate is incubated to allow for chitin synthesis.
- After incubation, the plate is washed to remove unbound substrate and enzyme.

- The amount of synthesized chitin bound to the WGA is quantified using a suitable detection method, such as a colorimetric or fluorescent assay.

3. Data Analysis:

- The percentage of inhibition is calculated for each concentration of the inhibitor relative to a control (without inhibitor).
- The IC50 value is determined by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Antifungal Susceptibility Testing (Broth Microdilution Method)

This method is used to determine the Minimum Inhibitory Concentration (MIC) of the compound against various fungal strains.

1. Preparation of Fungal Inoculum:

- Fungal strains are cultured on appropriate agar plates.
- A suspension of fungal spores or cells is prepared in a sterile saline solution and adjusted to a standardized concentration.

2. Assay Procedure:

- The assay is performed in a 96-well microtiter plate.
- A serial dilution of **Chitin Synthase Inhibitor 12** is prepared in a suitable broth medium (e.g., RPMI-1640).
- The standardized fungal inoculum is added to each well.
- The plate is incubated at an appropriate temperature for 24-48 hours.

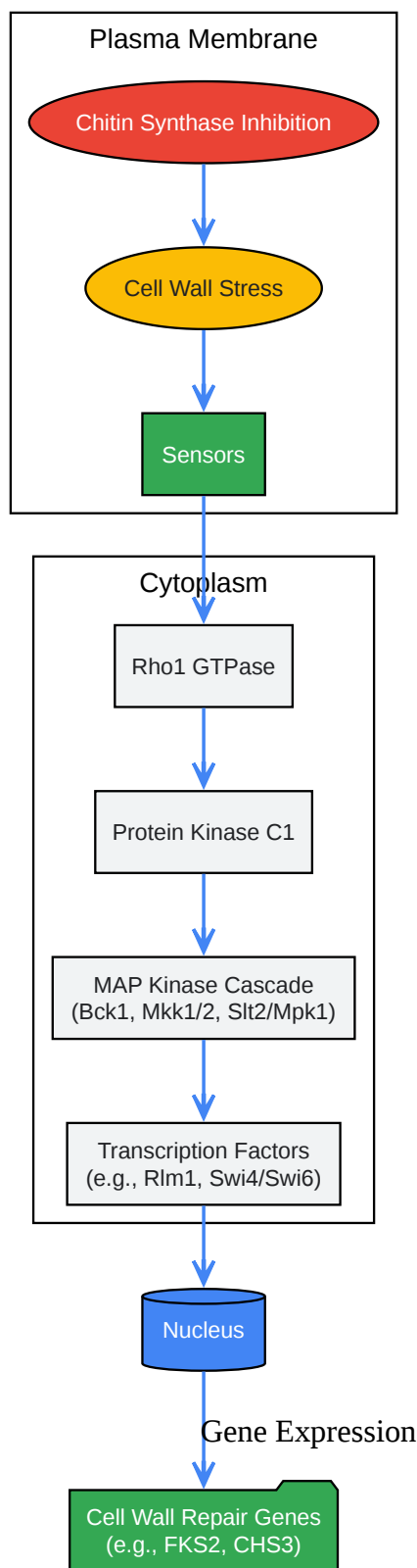
3. Determination of MIC:

- The MIC is determined as the lowest concentration of the inhibitor at which there is no visible growth of the fungus.

Signaling Pathways and Experimental Workflows

The inhibition of chitin synthase triggers cellular stress responses in fungi, primarily activating the Cell Wall Integrity (CWI) signaling pathway.

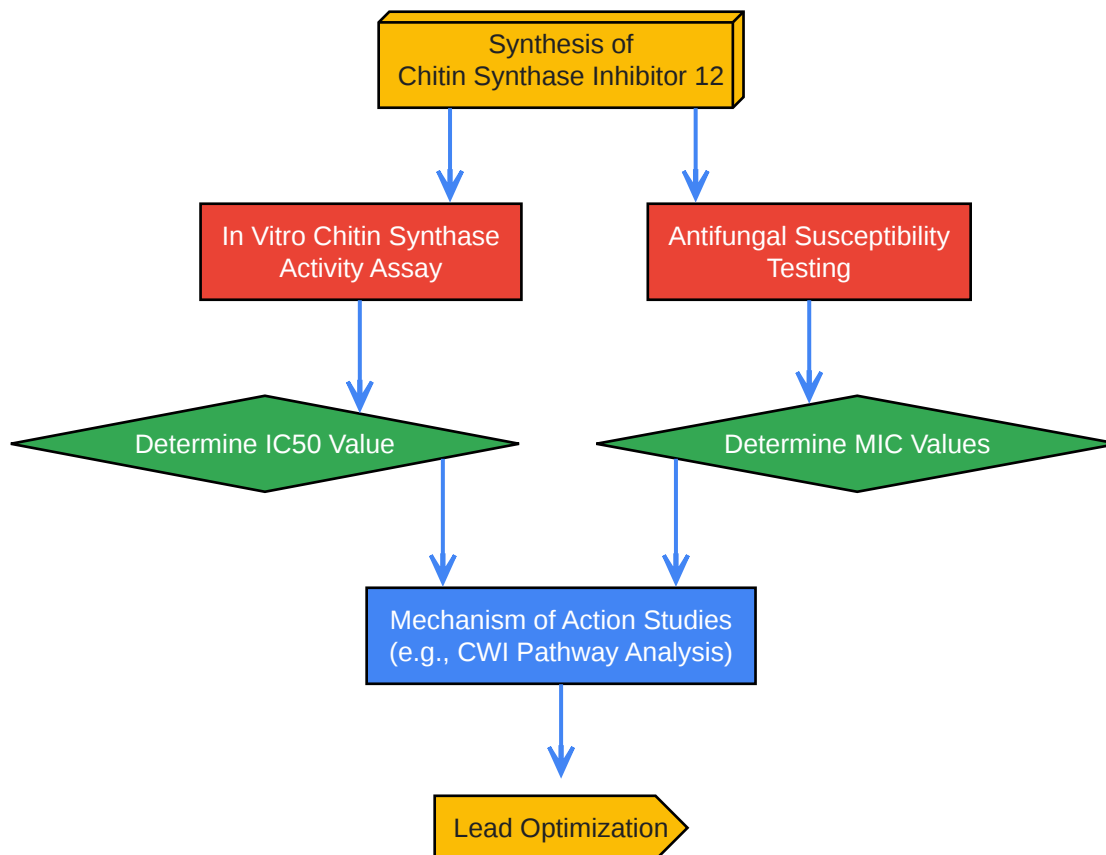
Cell Wall Integrity (CWI) Signaling Pathway



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Caption: Fungal Cell Wall Integrity (CWI) Signaling Pathway.

Experimental Workflow for Inhibitor Characterization



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Caption: Workflow for Characterization of Chitin Synthase Inhibitors.

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